

Spectroscopic and Analytical Profile of (5-Octylfuran-2-YL)methanol: A Technical Guide

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Compound of Interest

Compound Name: (5-Octylfuran-2-YL)methanol

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Introduction

(5-Octylfuran-2-YL)methanol is a furan derivative with potential applications in the development of biofuels, surfactants, and as a precursor in the synthesis of novel pharmaceutical and agrochemical compounds. Its long alkyl chain imparts significant lipophilicity, making it a molecule of interest for applications requiring solubility in nonpolar media. This technical guide provides a comprehensive overview of the predicted spectroscopic data for **(5-Octylfuran-2-YL)methanol**, including Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. Detailed experimental protocols for obtaining this data are also presented.

It is important to note that while extensive searches of scientific databases have been conducted, specific experimental spectroscopic data for **(5-Octylfuran-2-YL)methanol** is not publicly available at the time of this publication. Therefore, the data presented herein is predicted based on the analysis of structurally similar compounds, most notably (5-Methylfuran-2-yl)methanol, and established principles of spectroscopic interpretation.

Predicted Spectroscopic Data

The following tables summarize the predicted spectroscopic data for **(5-Octylfuran-2-YL)methanol**. These predictions are based on the known spectral characteristics of the furan ring system, the hydroxymethyl group, and the n-octyl chain.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 1: Predicted ^1H NMR Spectroscopic Data for (5-Octylfuran-2-yl)methanol

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~6.15	d	1H	H-3 (furan)
~6.05	d	1H	H-4 (furan)
~4.50	s	2H	-CH ₂ OH
~2.60	t	2H	α -CH ₂ (octyl)
~1.60	p	2H	β -CH ₂ (octyl)
~1.28	m	10H	-(CH ₂) ₅ - (octyl)
~0.88	t	3H	-CH ₃ (octyl)
~1.80	s (broad)	1H	-OH

Table 2: Predicted ^{13}C NMR Spectroscopic Data for (5-Octylfuran-2-yl)methanol[1][2][3][4][5][6]

Chemical Shift (δ , ppm)	Assignment
~156.5	C-5 (furan)
~152.0	C-2 (furan)
~108.5	C-3 (furan)
~106.0	C-4 (furan)
~57.0	-CH ₂ OH
~31.8	Methylene (octyl)
~29.4	Methylene (octyl)
~29.2	Methylene (octyl)
~28.0	Methylene (octyl)
~22.6	Methylene (octyl)
~14.1	-CH ₃ (octyl)

Infrared (IR) Spectroscopy

Table 3: Predicted IR Absorption Bands for **(5-Octylfuran-2-yl)methanol**[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)

Wavenumber (cm ⁻¹)	Intensity	Assignment
3600-3200	Strong, Broad	O-H stretch (alcohol)
3120	Weak	=C-H stretch (furan)
2955, 2855	Strong	C-H stretch (alkyl)
1570	Medium	C=C stretch (furan ring)
1465	Medium	C-H bend (alkyl)
1015	Strong	C-O stretch (alcohol)

Mass Spectrometry (MS)

Table 4: Predicted Mass Spectrometry Data for **(5-Octylfuran-2-YL)methanol**[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)[\[22\]](#)[\[23\]](#)[\[24\]](#)[\[25\]](#)[\[26\]](#)[\[27\]](#)[\[28\]](#)[\[29\]](#)[\[30\]](#)[\[31\]](#)

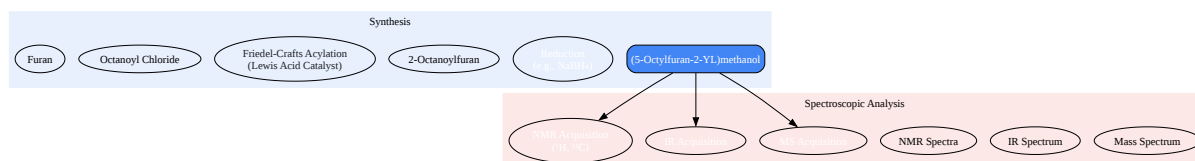
m/z	Relative Intensity	Assignment
210	Moderate	[M] ⁺ (Molecular Ion)
193	Low	[M - OH] ⁺
111	High	[M - C ₇ H ₁₅] ⁺ (Benzylic cleavage)
97	Very High	[Furan-CH ₂ OH] ⁺ fragment
81	High	[Furan-CH ₂] ⁺ fragment

Experimental Protocols

The following are detailed methodologies for the key experiments required to obtain the spectroscopic data for **(5-Octylfuran-2-YL)methanol**.

Synthesis of (5-Octylfuran-2-YL)methanol

A plausible synthetic route to **(5-Octylfuran-2-YL)methanol** involves the Friedel-Crafts acylation of furan with octanoyl chloride, followed by reduction of the resulting ketone.



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Caption: Logical flow of spectroscopic analysis for structural elucidation.

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